

In-depth Technical Guide: Safety and Hazards of 2-(Trifluoromethoxy)benzenesulfonamide

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Compound of Interest

Compound Name: 2-(Trifluoromethoxy)benzenesulfonamide

Cat. No.: B1304635

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal safety assessment or a material safety data sheet (MSDS). All personnel handling this chemical should be adequately trained in laboratory safety procedures.

Introduction

2-(Trifluoromethoxy)benzenesulfonamide is a fluorinated organic compound with potential applications in pharmaceutical and agrochemical research.^[1] Its structure, featuring a trifluoromethoxy group and a benzenesulfonamide moiety, suggests properties that are of interest in the development of bioactive molecules. The trifluoromethoxy group can enhance metabolic stability and cell membrane permeability, while the sulfonamide group is a well-established pharmacophore.

This guide provides a comprehensive overview of the available safety and hazard information for **2-(Trifluoromethoxy)benzenesulfonamide**, with a focus on providing technical details for researchers and professionals in drug development. It is important to note that while hazard classifications are available, specific quantitative toxicological and ecotoxicological studies for this compound are not readily available in the public domain.

Physicochemical Information

A summary of the key physicochemical properties of **2-(Trifluoromethoxy)benzenesulfonamide** is presented in Table 1. This information is essential for understanding the compound's behavior and for conducting safe handling and storage.

Table 1: Physicochemical Properties of **2-(Trifluoromethoxy)benzenesulfonamide**

Property	Value	Reference
CAS Number	37526-59-3	[1][2]
Molecular Formula	C ₇ H ₆ F ₃ NO ₃ S	[1][2]
Molecular Weight	241.19 g/mol	[2]
Appearance	White to light yellow to light orange powder/crystal	[1]
Melting Point	185 - 190 °C	[1]
Purity	≥ 98% (GC)	[1]
Storage Conditions	Store at room temperature.	[1]

Hazard Identification and Classification

Based on available safety data sheets, **2-(Trifluoromethoxy)benzenesulfonamide** is classified as an irritant. The specific hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) are summarized in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation

Data sourced from available Material Safety Data Sheets.

At present, there is no publicly available data to classify **2-(Trifluoromethoxy)benzenesulfonamide** for other hazard endpoints such as acute toxicity, carcinogenicity, mutagenicity, or reproductive toxicity.

Experimental Protocols for Hazard Evaluation

While specific experimental data for **2-(Trifluoromethoxy)benzenesulfonamide** is lacking, this section outlines the standard methodologies that would be employed to assess its skin and eye irritation potential, based on OECD guidelines.

Skin Irritation Testing (based on OECD Test Guideline 404)

The potential for a substance to cause skin irritation is typically assessed using the in vivo rabbit skin irritation test.

Objective: To determine the potential of a substance to produce reversible inflammatory changes in the skin.

Methodology:

- Test Animals: Healthy, young adult albino rabbits are used.
- Test Substance Application: A small area of the animal's dorsal skin is clipped free of fur. 0.5 mL (if liquid) or 0.5 g (if solid or semi-solid) of the test substance is applied to a small area of the skin.^{[3][4][5][6]} The treated area is then covered with a gauze patch.
- Exposure Duration: The test substance is typically left in contact with the skin for 4 hours.^{[3][4]}
- Observation: After the exposure period, the patch is removed, and the skin is wiped to remove any residual test substance. The skin is then examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.

- Scoring: The severity of erythema and edema is scored according to a standardized scale.
- Classification: The substance is classified as a skin irritant (Category 2) if it produces a mean score of ≥ 2.3 and < 4.0 for erythema or edema in at least 2 of 3 tested animals.[\[7\]](#)

Eye Irritation Testing (based on OECD Test Guideline 405)

The potential for a substance to cause eye irritation or damage is assessed using the in vivo rabbit eye irritation test.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

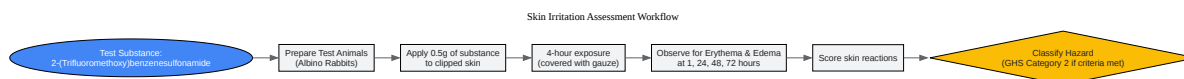
Objective: To determine the potential of a substance to produce reversible or irreversible changes in the eye.[\[12\]](#)

Methodology:

- Test Animals: Healthy, young adult albino rabbits are used.[\[9\]](#)[\[10\]](#)
- Test Substance Instillation: A single dose of the test substance (0.1 mL for liquids or not more than 100 mg for solids) is instilled into the conjunctival sac of one eye of the animal.[\[9\]](#) The other eye serves as a control.
- Observation: The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.[\[12\]](#)
- Scoring: The severity of the observed effects is scored according to a standardized scale.
- Classification: The substance is classified as a serious eye irritant (Category 2A) if it produces a positive response in at least 2 of 3 tested animals of: corneal opacity ≥ 1 , iritis ≥ 1 , or conjunctival redness or chemosis ≥ 2 , and the effects are fully reversible within 21 days.[\[13\]](#)[\[14\]](#)

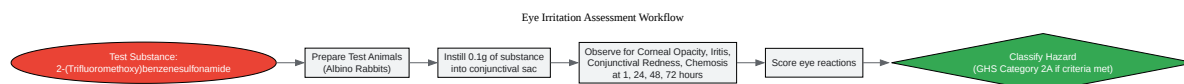
Workflows and Logical Relationships

The following diagrams illustrate the general workflow for assessing the skin and eye irritation potential of a chemical like **2-(Trifluoromethoxy)benzenesulfonamide**.



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Caption: General workflow for in vivo skin irritation testing.



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Caption: General workflow for in vivo eye irritation testing.

Signaling Pathways

There is currently no specific information available in the scientific literature regarding the signaling pathways that may be modulated by **2-(Trifluoromethoxy)benzenesulfonamide** to induce skin and eye irritation. Generally, chemical irritants can trigger inflammatory pathways in epithelial tissues by causing cell damage, which leads to the release of pro-inflammatory mediators such as cytokines and chemokines. These mediators then recruit immune cells to the site of exposure, resulting in the characteristic signs of inflammation, including redness, swelling, and pain. Further research would be needed to elucidate the specific molecular mechanisms of this compound.

Ecotoxicological Information

No ecotoxicological data for **2-(Trifluoromethoxy)benzenesulfonamide** were found in the reviewed literature. Therefore, its potential impact on aquatic or terrestrial organisms is unknown. Standard ecotoxicological tests would be required to assess its environmental hazards.

Safe Handling and First Aid

Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.
- Respiratory Protection: If dusts are generated, a NIOSH-approved respirator may be necessary.

First Aid Measures:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- After skin contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- After inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- After ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.

Conclusion

2-(Trifluoromethoxy)benzenesulfonamide is a chemical that requires careful handling due to its classification as a skin and serious eye irritant. While there is a significant lack of publicly available, in-depth toxicological and ecotoxicological data, the provided hazard classifications necessitate the use of appropriate personal protective equipment and adherence to safe laboratory practices. The experimental protocols outlined in this guide provide a framework for how the irritant properties of this and similar compounds are typically assessed. Further research is warranted to fully characterize the safety profile of **2-(Trifluoromethoxy)benzenesulfonamide**.

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